

Introduction: The Imperative for Rigorous Characterization

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Compound of Interest

Compound Name: 7-Benzyloxy Warfarin

CAS No.: 30992-69-9

Cat. No.: B562655

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Warfarin, a cornerstone of anticoagulant therapy, functions by inhibiting the vitamin K epoxide reductase complex, which is crucial for the synthesis of several clotting factors.[1] The modification of its core structure, such as the introduction of a benzyloxy group at the 7-position, creates new chemical entities whose efficacy, metabolism, and safety must be meticulously profiled. Spectroscopic analysis is the bedrock of this process, providing an unambiguous confirmation of molecular structure and purity.

This guide moves beyond a simple presentation of data. It delves into the causality behind experimental choices and data interpretation, providing a framework for validating the identity and integrity of **7-Benzyloxy Warfarin**.

Molecular Structure and Analytical Workflow

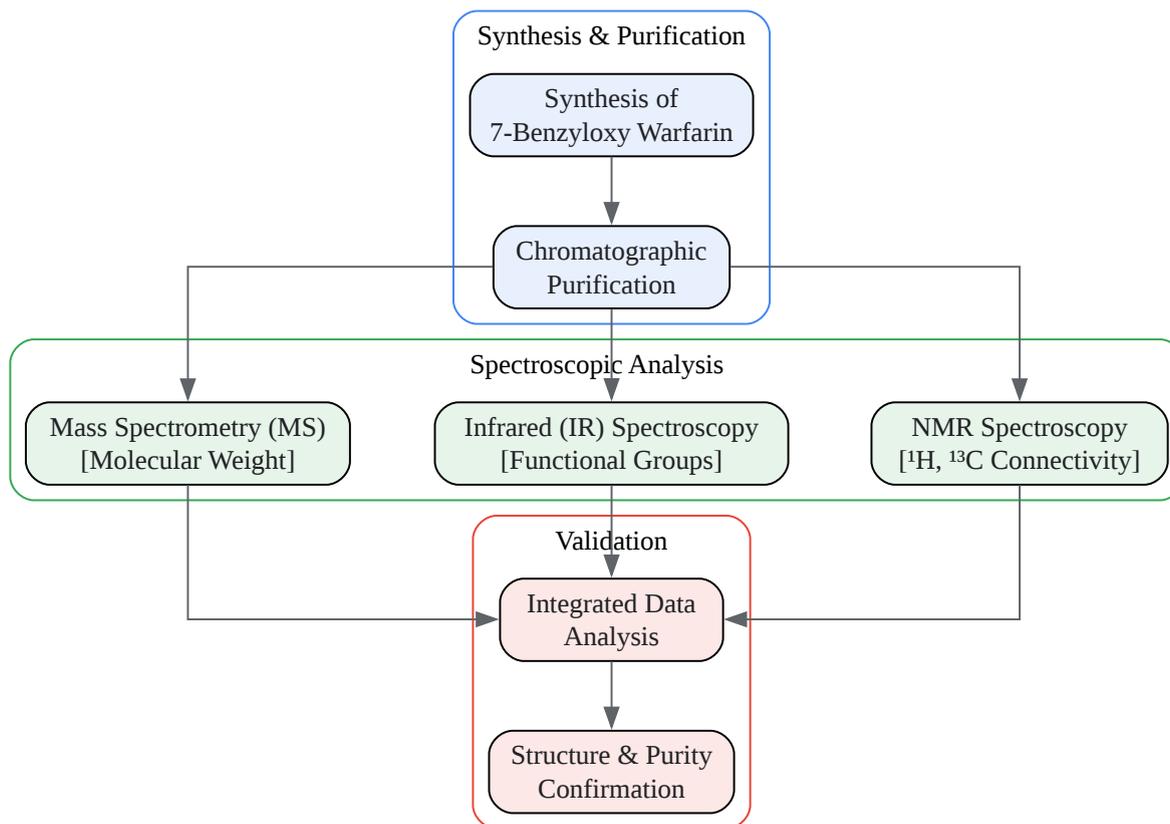
The foundational step in any spectroscopic analysis is a clear understanding of the target molecule's structure. **7-Benzyloxy Warfarin** incorporates the fundamental 4-hydroxycoumarin core of Warfarin, the phenylbutyl sidechain, and a benzyl ether linkage at the C7 position. The systematic numbering shown below will be used for the assignment of NMR signals.

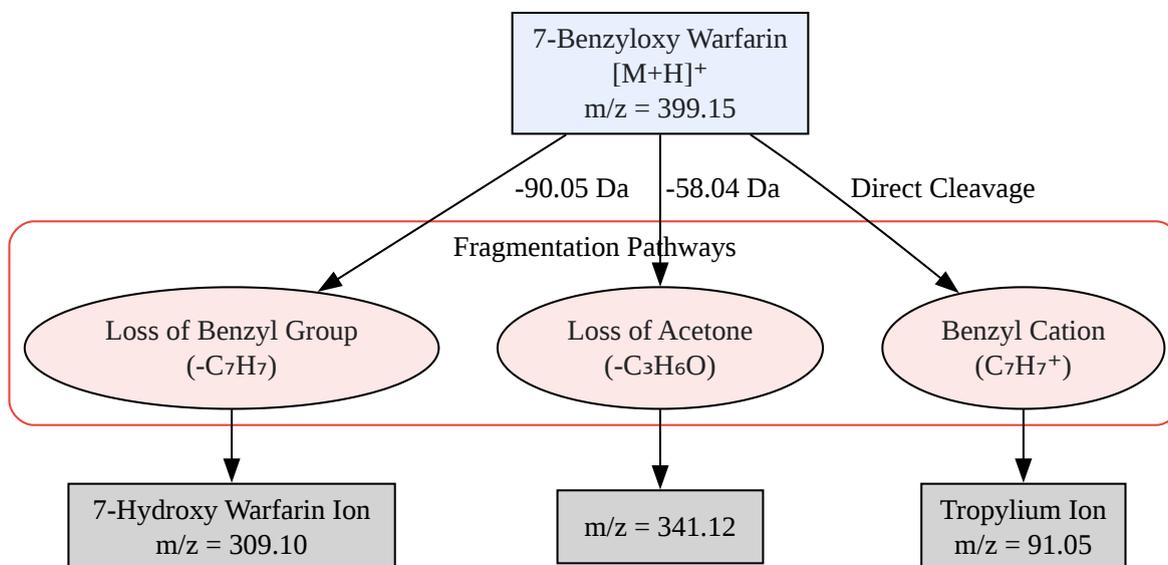
Chemical Structure of **7-Benzyloxy Warfarin**

Molecular Formula: C₂₆H₂₂O₄

Molecular Weight: 398.45 g/mol

The comprehensive characterization of this molecule follows a multi-technique workflow, ensuring that data from each analysis corroborates the others, leading to a confident structural assignment.





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